

An In-depth Technical Guide to the Physical Properties of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B8807881*

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For Researchers, Scientists, and Drug Development Professionals

Benzyltrimethylammonium tribromide (BTMABr₃) is a versatile quaternary ammonium salt recognized for its efficacy as a solid brominating agent and a phase-transfer catalyst in organic synthesis.[1][2] Its stability and ease of handling make it a valuable and safer alternative to liquid bromine, facilitating a wide range of chemical transformations, including the synthesis of active pharmaceutical ingredients (APIs) and novel materials.[1][2] This guide provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and workflows for its synthesis and application.

Core Physical and Chemical Properties

Benzyltrimethylammonium tribromide is an orange to dark yellow crystalline powder.[1][3] It is stable under normal storage conditions, though it is noted to be sensitive to light and is hygroscopic.[2][4]

Quantitative Data Summary

The physical and chemical properties of **Benzyltrimethylammonium tribromide** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	111865-47-5	[1][2][3]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[1][5]
Molecular Weight	389.96 g/mol	[1][5]
Appearance	Orange to dark yellow crystalline powder	[1][2][3]
Melting Point	98-105 °C	[1][3]
99-101 °C (lit.)	[2][6]	
Solubility	Slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol.[2] Soluble in polar solvents like water and alcohols.[7]	[2][7]
Stability	Stable under normal conditions. Light sensitive. Hygroscopic.[2][4]	[2][4]
Purity (Assay)	≥97.5% to ≤102.5% (Titration ex Bromide)	[3]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **Benzyltrimethylammonium tribromide** are provided below. These protocols are standard procedures for organic compounds.

Determination of Melting Point (Capillary Method)

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

Procedure:

- Sample Preparation: Place a small amount of dry **Benzyltrimethylammonium tribromide** on a clean, dry surface. If the crystals are large, gently crush them into a fine powder.
- Capillary Loading: Dip the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube gently on a hard surface to pack the sample down into the bottom. The packed sample should be 2-3 mm high.^[8]
- Apparatus Setup: Insert the capillary tube into the heating block of the melting point apparatus. Ensure the thermometer is positioned correctly to accurately measure the temperature of the block.^[3]
- Measurement:
 - Heat the sample rapidly at first to approach the expected melting point (around 90-95°C).^[8]
 - Decrease the heating rate to 1-2°C per minute as you near the anticipated melting point.^{[3][8]}
 - Record the temperature at which the first drop of liquid appears (T1).
 - Record the temperature at which the entire sample has completely melted (T2).
- Reporting: The melting point is reported as the range from T1 to T2. For accurate results, perform at least two measurements.

Determination of Solubility (Qualitative)

This protocol provides a method for qualitatively assessing the solubility of **Benzyltrimethylammonium tribromide** in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Spatula
- Graduated pipette or dropper

Procedure:

- Sample Preparation: Add approximately 25 mg of **Benzyltrimethylammonium tribromide** to a small, clean test tube.
- Solvent Addition: Add 0.75 mL of the desired solvent (e.g., water, methanol, DMSO) to the test tube in small portions (e.g., 0.25 mL at a time).[9]
- Mixing: After each addition of the solvent, vigorously shake or stir the mixture for at least 30 seconds.[9]
- Observation: Observe the mixture to see if the solid dissolves completely.
- Classification:
 - Soluble: The entire solid dissolves.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.
- Reporting: Report the solubility of **Benzyltrimethylammonium tribromide** in each tested solvent under the observed conditions (e.g., "Slightly soluble in methanol at room temperature").

Assessment of Stability

Stability testing evaluates how the quality of a substance varies with time under the influence of environmental factors such as temperature, humidity, and light.

Apparatus:

- Controlled environment stability chambers
- Appropriate containers that mimic market packaging
- Analytical instruments for property testing (e.g., HPLC for purity, melting point apparatus)

Procedure:

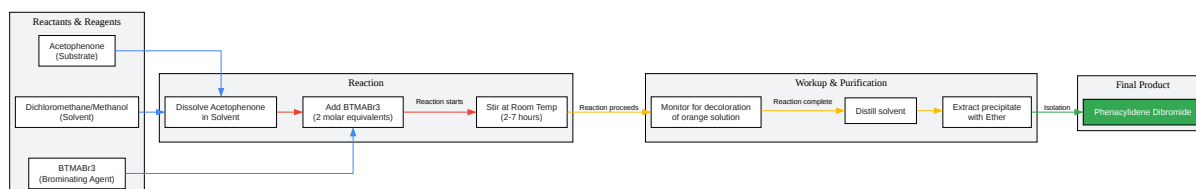
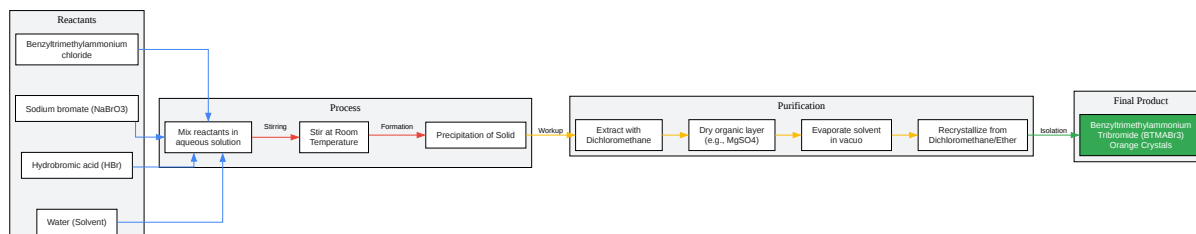
- Sample Preparation: Place samples of **Benzyltrimethylammonium tribromide** in container-closure systems that are the same as those proposed for storage and distribution.[\[10\]](#)
- Storage Conditions: Store the samples under various controlled conditions. According to ICH guidelines, these typically include:[\[11\]](#)
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Photo-stability: Store a sample under a specified light source.
- Testing Frequency: Test the samples at specified time intervals. For long-term studies, this is often 0, 3, 6, 9, 12, 18, 24, and 36 months. For accelerated studies, time points are typically 0, 3, and 6 months.[\[10\]](#)[\[12\]](#)
- Analysis: At each time point, analyze the samples for relevant physical and chemical properties, such as appearance, melting point, and purity (assay). Use validated, stability-indicating analytical methods.[\[11\]](#)
- Evaluation: Compare the results to the initial (time zero) data. A "significant change" (e.g., failure to meet specifications for appearance or assay) indicates instability under those storage conditions.

Synthesis and Application Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **Benzyltrimethylammonium tribromide**.

Synthesis Workflow

The synthesis of **Benzyltrimethylammonium tribromide** can be achieved through the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid.[\[13\]](#)



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